

The Antibacterial Spectrum of LpxC-IN-10: A Technical Guide

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Compound of Interest

Compound Name: *LpxC-IN-10*

Cat. No.: *B15142055*

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This technical guide provides an in-depth overview of the antibacterial spectrum and relevant experimental methodologies for **LpxC-IN-10**, a selective, non-hydroxamate inhibitor of the essential Gram-negative enzyme UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine deacetylase (LpxC). **LpxC-IN-10**, also identified as FG-944, targets the first committed step in the biosynthesis of lipid A, a critical component of the outer membrane of most Gram-negative bacteria, making it a promising candidate for the development of new antibiotics.

Core Data Presentation: In Vitro Antibacterial Activity

The in vitro activity of **LpxC-IN-10** has been evaluated against a range of clinically significant Gram-negative pathogens. The minimum inhibitory concentration (MIC), the lowest concentration of an antibiotic that inhibits the visible growth of a bacterium, is a key metric for assessing antibacterial potency. The available data for **LpxC-IN-10** are summarized below.

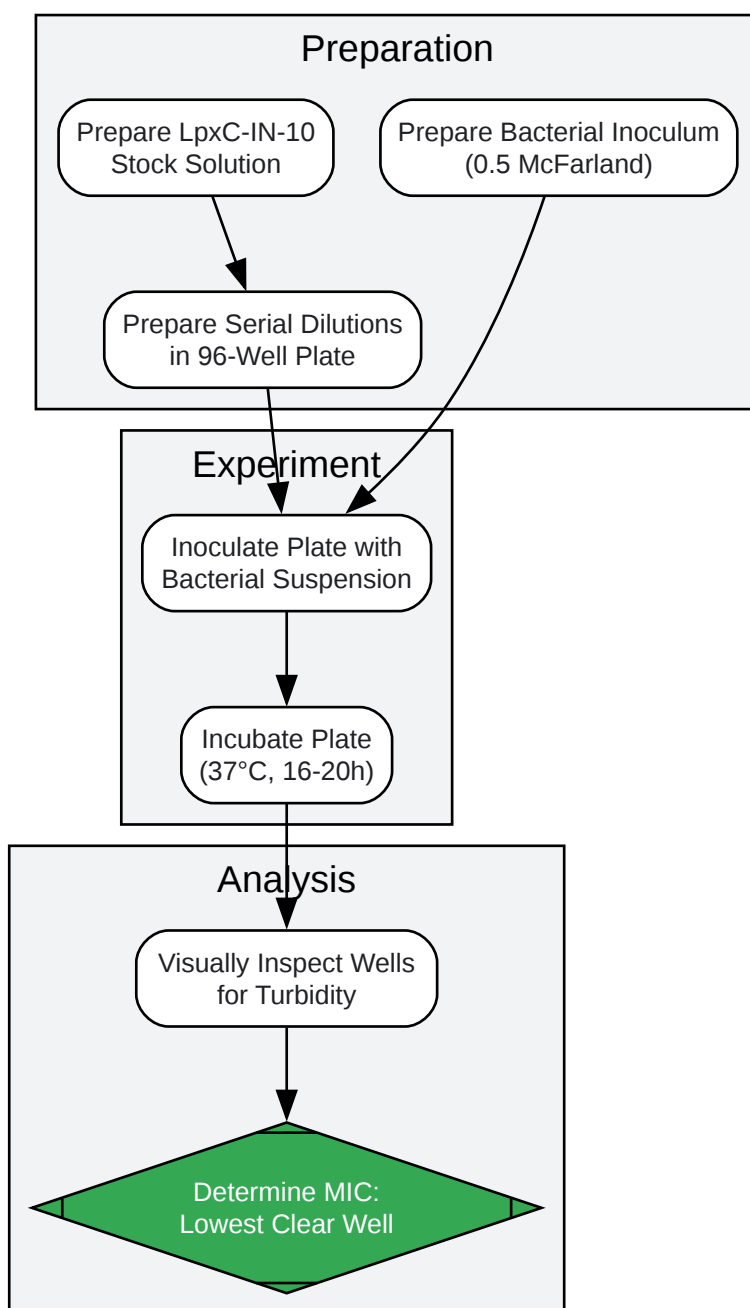
Bacterial Species	MIC (µg/mL)	Notes
Escherichia coli	0.5	-
Escherichia coli	0.25	MIC 50 value
Klebsiella pneumoniae	0.5	-
Klebsiella pneumoniae	0.5	MIC 50 value[1]
Klebsiella pneumoniae	2	MIC 90 value[2]
Pseudomonas aeruginosa	1	MIC 90 value[2]
Acinetobacter baumannii	0.5	MIC 90 value[2]
Enterobacter cloacae	2	MIC 90 value[2]
Serratia marcescens	1	MIC 90 value[2]

Note: MIC values can vary based on the specific strain and testing methodology. The data presented are drawn from available conference abstracts and supplier information. MIC~~50~~ and MIC~~90~~ represent the concentrations at which 50% and 90% of isolates are inhibited, respectively.

Mechanism of Action: Inhibition of the Lipid A Pathway

LpxC-IN-10 exerts its antibacterial effect by inhibiting the LpxC enzyme, a zinc-dependent metalloenzyme that catalyzes the deacetylation of UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine. This is the second and irreversible step in the Raetz pathway of lipid A biosynthesis. Disruption of this pathway prevents the formation of lipopolysaccharide (LPS), leading to defects in the outer membrane integrity and ultimately resulting in bacterial cell death.[3]





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